

# Safeguarding Your Research: A Guide to Handling Caffeic Acid-13C3

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Compound of Interest		
Compound Name:	Caffeic acid-13C3	
Cat. No.:	B10779608	Get Quote

For researchers, scientists, and drug development professionals, ensuring laboratory safety is paramount. This guide provides essential, immediate safety and logistical information for the handling of **Caffeic acid-13C3**, a stable isotope-labeled compound used as an internal standard in quantitative analysis. While the isotopic label does not significantly alter the chemical's hazardous properties, adherence to strict safety protocols is crucial. This document outlines the necessary personal protective equipment (PPE), operational procedures, and disposal plans to ensure the safe and effective use of this compound in your research.

## Personal Protective Equipment (PPE) and Hazard Information

Caffeic acid is classified as a substance that can cause skin and serious eye irritation. It is also suspected of causing cancer and damaging fertility.[1][2][3] Therefore, appropriate PPE is mandatory to minimize exposure.



PPE Category	Specification	Rationale
Hand Protection	Nitrile rubber gloves tested according to EN 374.[1]	Protects against skin contact and irritation.[1][2]
Eye/Face Protection	Safety goggles with side- shields.[1][4]	Prevents eye contact and serious eye irritation.[2][4]
Skin and Body Protection	Chemical-resistant lab coat or suit and appropriate footwear. [5]	Provides a barrier against accidental spills and contamination of personal clothing.
Respiratory Protection	MSHA/NIOSH-approved dust respirator if ventilation is inadequate or dust is generated.[2][5]	Prevents inhalation of the powdered substance, which may cause respiratory irritation.[2]

#### Hazard Identification:

Hazard Statement	GHS Classification
Causes skin irritation.[2]	Skin Irrit. 2
Causes serious eye irritation.[2]	Eye Irrit. 2
Suspected of causing cancer.[2][3][6]	Carc. 2
Suspected of damaging fertility or the unborn child.[2][3]	Repr. 2
May cause respiratory irritation.[2]	STOT SE 3

## **Operational Plan: From Receipt to Disposal**

A systematic approach to handling **Caffeic acid-13C3** is essential for maintaining a safe laboratory environment.

#### 1. Receiving and Storage:



- Upon receipt, inspect the container for any damage or leaks.
- Store in a tightly closed container in a cool, dry, and well-ventilated area, away from incompatible materials such as strong oxidizing agents, strong acids, and strong bases.
- The recommended storage temperature is -20°C.[8][9]
- Store in a locked cabinet or an area accessible only to authorized personnel.
- 2. Handling and Use:
- Always handle Caffeic acid-13C3 within a certified chemical fume hood to minimize inhalation exposure.
- Avoid the formation of dust and aerosols.[4][9]
- Use dedicated, clearly labeled equipment (spatulas, weighing paper, etc.).
- Wash hands thoroughly after handling, even if gloves were worn.[1]
- 3. Spill Management:
- In the event of a spill, evacuate the immediate area.
- Wear appropriate PPE, including respiratory protection.
- For minor spills, carefully sweep up the solid material, avoiding dust generation, and place it in a sealed, labeled container for disposal.[10]
- Clean the spill area with a suitable solvent (e.g., alcohol) and then wash with soap and water.[9]
- For major spills, follow your institution's emergency procedures.
- 4. Disposal Plan:
- All waste materials, including empty containers, contaminated PPE, and spilled material, must be treated as hazardous waste.



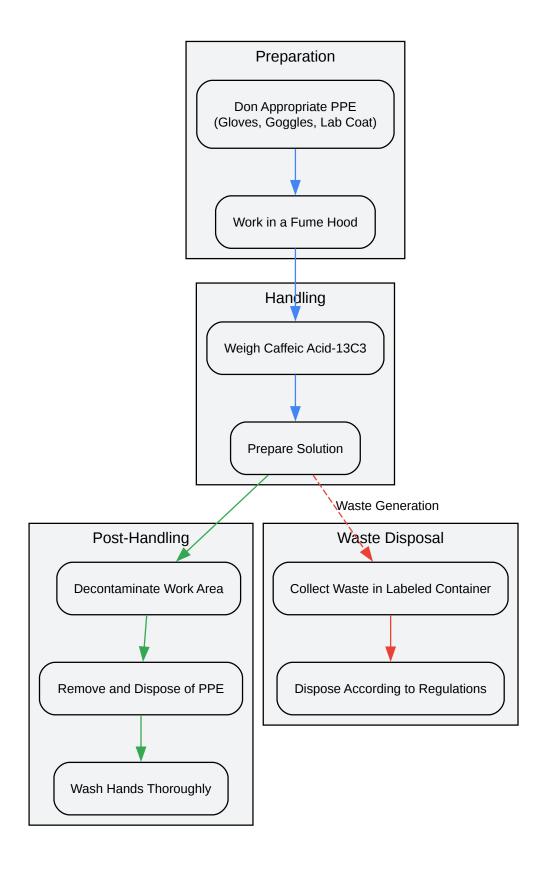


- Dispose of waste in clearly labeled, sealed containers.
- Follow all local, state, and federal regulations for the disposal of chemical waste.[5] One recommended method is to dissolve the material in a combustible solvent and burn it in a chemical incinerator equipped with an afterburner and scrubber.[2]

## **Experimental Workflow and Safety Diagram**

To visually represent the procedural steps for safely handling **Caffeic acid-13C3**, the following workflow diagram has been created.





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#### References

- 1. carlroth.com [carlroth.com]
- 2. cdhfinechemical.com [cdhfinechemical.com]
- 3. carlroth.com [carlroth.com]
- 4. echemi.com [echemi.com]
- 5. nku-ky.safecollegessds.com [nku-ky.safecollegessds.com]
- 6. bg.cpachem.com [bg.cpachem.com]
- 7. fishersci.com [fishersci.com]
- 8. Caffeic Acid-13C3 | CAS 1185245-82-2 | LGC Standards [lgcstandards.com]
- 9. file.medchemexpress.com [file.medchemexpress.com]
- 10. datasheets.scbt.com [datasheets.scbt.com]
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